Application Note: Stereoselective Aldol Reactions using (2S)-N-Ethyl-2-hydroxypropanamide[1]

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Compound of Interest

Compound Name:	*(2S)-N-Ethyl-2-hydroxypropanamide*
CAS No.:	*194022-24-7*
Cat. No.:	*B574451*

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Executive Summary

(2S)-N-Ethyl-2-hydroxypropanamide is a robust, commercially available chiral scaffold derived from L-lactic acid. Its utility in drug discovery stems from its ability to control stereochemical outcomes in carbon-carbon bond-forming reactions via chelation-controlled transition states.

This guide covers two distinct workflows:

- The Auxiliary Protocol: Using the hydroxyl group as a tether for a substrate (e.g., propionate), directing the stereochemistry of the aldol addition, followed by cleavage.
- The Direct Dianion Protocol: Utilizing the scaffold as a nucleophile to generate chiral

  -dihydroxy amides (polyol motifs).

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Strategic Considerations & Mechanism

The Chelation Control Principle

The stereocontrol in reactions involving (2S)-N-ethyl lactamide is governed by the formation of a rigid metal-chelated intermediate. The hydroxyl oxygen (or its derivative) and the amide oxygen coordinate to the metal center (typically Lithium or Boron), locking the enolate geometry.

- Z-Enolate Preference: The chelation between the amide oxygen and the

  -alkoxy group strongly favors the formation of the Z-enolate to minimize steric clash and maximize coordination.

- Face Selectivity: The (S)-methyl group of the lactate backbone exerts steric pressure, blocking one face of the enolate and forcing the aldehyde to approach from the opposite side (typically anti to the bulky group in the transition state).

Critical Reagent Parameters

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Parameter	Specification	Rationale
Base	LDA (Lithium Diisopropylamide)	Required for kinetic deprotonation at -78°C. LiHMDS is an alternative but LDA is preferred for tighter chelation.
Stoichiometry	3.2 - 3.5 equiv. (Method B)	CRITICAL: Secondary amides have an acidic N-H proton. You must neutralize the -OH, -NH, and -CH to form the reactive species.
Solvent	THF (Anhydrous)	Promotes the solvation of lithium aggregates while maintaining the tight ion pairs necessary for the Zimmerman-Traxler transition state.
Temperature	-78°C to -40°C	Kinetic control is essential to prevent enolate equilibration and racemization.

Protocol A: Chiral Auxiliary Method (O-Acylation Route)

Use this method to synthesize chiral

-hydroxy acids or ketones where the lactamide is removed after the reaction.

Phase 1: Substrate Attachment (Acylation)

- Dissolve **(2S)-N-Ethyl-2-hydroxypropanamide** (1.0 equiv) in DCM (0.2 M).
- Add Pyridine (1.2 equiv) and DMAP (0.1 equiv).
- Cool to 0°C.

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- Add Propionyl Chloride (1.1 equiv) dropwise.
- Stir at RT for 4 hours. Quench with sat.

  .
- Isolate the O-propionyl ester.

Phase 2: The Aldol Reaction

- Prepare LDA: In a flame-dried flask, add diisopropylamine (1.2 equiv) to THF. Cool to -78°C. Add

  -BuLi (1.1 equiv). Stir 30 min.
- Enolization: Add the O-propionyl lactamide (from Phase 1) in THF dropwise to the LDA solution at -78°C.
  - Note: Stir for 45-60 min to ensure complete formation of the chelated Z-enolate.
- Addition: Add the aldehyde (1.2 equiv) dropwise (neat or in minimal THF).
  - Rate: Maintain internal temp < -70°C.
- Reaction: Stir at -78°C for 2 hours, then slowly warm to -40°C over 1 hour.
- Quench: Add sat.

  solution while still cold.
- Workup: Extract with EtOAc, dry over

  , and concentrate.

Phase 3: Hydrolysis (Auxiliary Removal)

- Dissolve the aldol adduct in THF/H2O (3:1).
- Add

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(2.0 equiv) and

(30%, 4 equiv) at 0°C.

- Stir 3 hours. The lactamide auxiliary can be recovered (extraction at neutral pH) while the chiral acid remains in the aqueous phase (acidify to isolate).

Protocol B: Direct Dianion Method (Building Block Route)

Use this method to synthesize chain-extended polyols where the lactamide moiety is retained.

Challenge: The secondary amide N-H is acidic (

). Direct enolization requires forming a trianion-like species or protecting the nitrogen.
Recommended Approach: Use 3.3 equivalents of Base to generate the reactive species in situ.

Step-by-Step Procedure

- Base Preparation: Prepare LDA (3.5 equiv) in THF at -78°C.
- Dianion Formation:
  - Dissolve **(2S)-N-Ethyl-2-hydroxypropanamide** (1.0 equiv) in THF.
  - Add slowly to the LDA solution.
  - Observation: The solution may turn bright yellow/orange, indicating poly-anion formation.
  - Warm to 0°C for 15 minutes to ensure complete deprotonation of the hindered

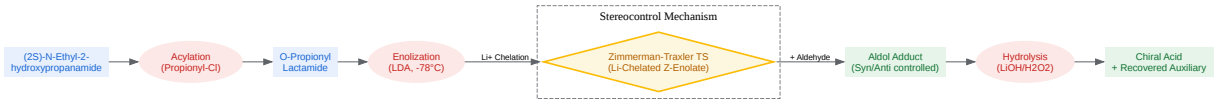
    -proton, then re-cool to -78°C.
- Aldehyde Addition: Add the aldehyde (1.1 equiv) slowly at -78°C.
- Monitoring: Stir for 1 hour at -78°C. TLC usually shows conversion to a more polar spot.
- Quench: Inverse quench into rapidly stirring

  /THF buffer at -78°C to prevent retro-aldol.

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Mechanism & Stereochemistry Visualization

The following diagram illustrates the Chiral Auxiliary Pathway (Protocol A), highlighting the critical transition state that enforces stereoselection.



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Caption: Workflow for the Chiral Auxiliary method. The Zimmerman-Traxler Transition State (TS) is the stereodetermining step, locked by Lithium chelation.

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